

Use of 1-((2-Bromophenyl)sulfonyl)pyrrolidine as a reagent or catalyst

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Compound of Interest

1-((2Bromophenyl)sulfonyl)pyrrolidine

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Application Notes: 1-((2-Bromophenyl)sulfonyl)pyrrolidine

Introduction

1-((2-Bromophenyl)sulfonyl)pyrrolidine is a chemical compound featuring a pyrrolidine ring N-sulfonated with a 2-bromophenyl group.[1] The presence of the arylsulfonyl moiety attached to the pyrrolidine nitrogen suggests its potential utility in organic synthesis, likely as a building block or a reagent in coupling reactions. The bromine atom on the phenyl ring provides a reactive handle for various transformations, such as cross-coupling reactions, while the sulfonamide linkage is a common feature in medicinal chemistry, often imparting specific biological activities or acting as a directing group.

While specific applications for **1-((2-Bromophenyl)sulfonyl)pyrrolidine** are not extensively documented in publicly available literature, its structural motifs are present in a variety of compounds with demonstrated utility in medicinal chemistry and materials science. This document aims to provide an overview of the potential applications and a general protocol for its synthesis, based on established chemical principles and the known reactivity of related compounds.

Potential Applications



Based on the structure of **1-((2-Bromophenyl)sulfonyl)pyrrolidine**, several potential applications in organic synthesis and drug discovery can be postulated:

- Intermediate in Cross-Coupling Reactions: The bromo-functionalization on the phenyl ring
 makes this compound a suitable substrate for various palladium-catalyzed cross-coupling
 reactions, such as Suzuki, Heck, Sonogashira, and Buchwald-Hartwig amination reactions.
 These reactions would allow for the introduction of a wide range of substituents at the 2position of the phenyl ring, leading to the synthesis of diverse molecular scaffolds.
- Precursor for Biologically Active Molecules: The pyrrolidine ring is a common scaffold in many FDA-approved drugs and natural products.[2][3][4][5] The sulfonamide group is also a well-known pharmacophore. Therefore, 1-((2-Bromophenyl)sulfonyl)pyrrolidine could serve as a key intermediate in the synthesis of novel drug candidates. For instance, derivatives of this compound could be explored as inhibitors of various enzymes or as ligands for specific receptors.
- Building Block in Materials Science: The rigid aromatic and heterocyclic structures within the
 molecule could be incorporated into larger polymeric or supramolecular assemblies with
 potential applications in materials science, such as organic electronics or sensor technology.

Synthesis Protocol

A general method for the synthesis of **1-((2-Bromophenyl)sulfonyl)pyrrolidine** involves the reaction of 2-bromobenzenesulfonyl chloride with pyrrolidine in the presence of a base.

Experimental Workflow



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Caption: General workflow for the synthesis of **1-((2-Bromophenyl)sulfonyl)pyrrolidine**.



Materials

Reagent/Material	CAS Number	Molecular Formula	Molar Mass (g/mol)
2- Bromobenzenesulfony I chloride	2905-25-1	C6H4BrClO2S	255.52
Pyrrolidine	123-75-1	C4H9N	71.12
Triethylamine	121-44-8	C ₆ H ₁₅ N	101.19
Dichloromethane (DCM)	75-09-2	CH ₂ Cl ₂	84.93
Sodium Sulfate (anhydrous)	7757-82-6	Na ₂ SO ₄	142.04
Silica Gel (for chromatography)	7631-86-9	SiO ₂	60.08

Procedure

- To a solution of pyrrolidine (1.0 eq.) and triethylamine (1.2 eq.) in dichloromethane (DCM) at 0 °C, add a solution of 2-bromobenzenesulfonyl chloride (1.0 eq.) in DCM dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water and separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to afford the desired product, **1-((2-Bromophenyl)sulfonyl)pyrrolidine**.



Characterization Data

The identity and purity of the synthesized compound should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Property	Value
Molecular Formula	C10H12BrNO2S
Molar Mass	290.18 g/mol
IUPAC Name	1-((2-bromophenyl)sulfonyl)pyrrolidine
InChI Key	CPLBBXUUEOJCKL-UHFFFAOYSA-N
CAS Number	929000-58-8

Data obtained from PubChem.[1]

Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- 2-Bromobenzenesulfonyl chloride is corrosive and moisture-sensitive; handle with care.
- Refer to the Safety Data Sheet (SDS) for each reagent before use.

Conclusion

While direct applications of **1-((2-Bromophenyl)sulfonyl)pyrrolidine** as a catalyst or a widely used reagent are not yet established in the literature, its structure holds significant promise for its use as a versatile building block in the synthesis of complex organic molecules with potential applications in medicinal chemistry and materials science. The provided synthesis protocol offers a reliable method for its preparation, opening avenues for further exploration of its chemical reactivity and potential uses.



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